

Application Notes and Protocols: ONO-3805 In Vitro 5-Alpha Reductase Activity Assay

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ONO-3805

Cat. No.: B1245507

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Introduction

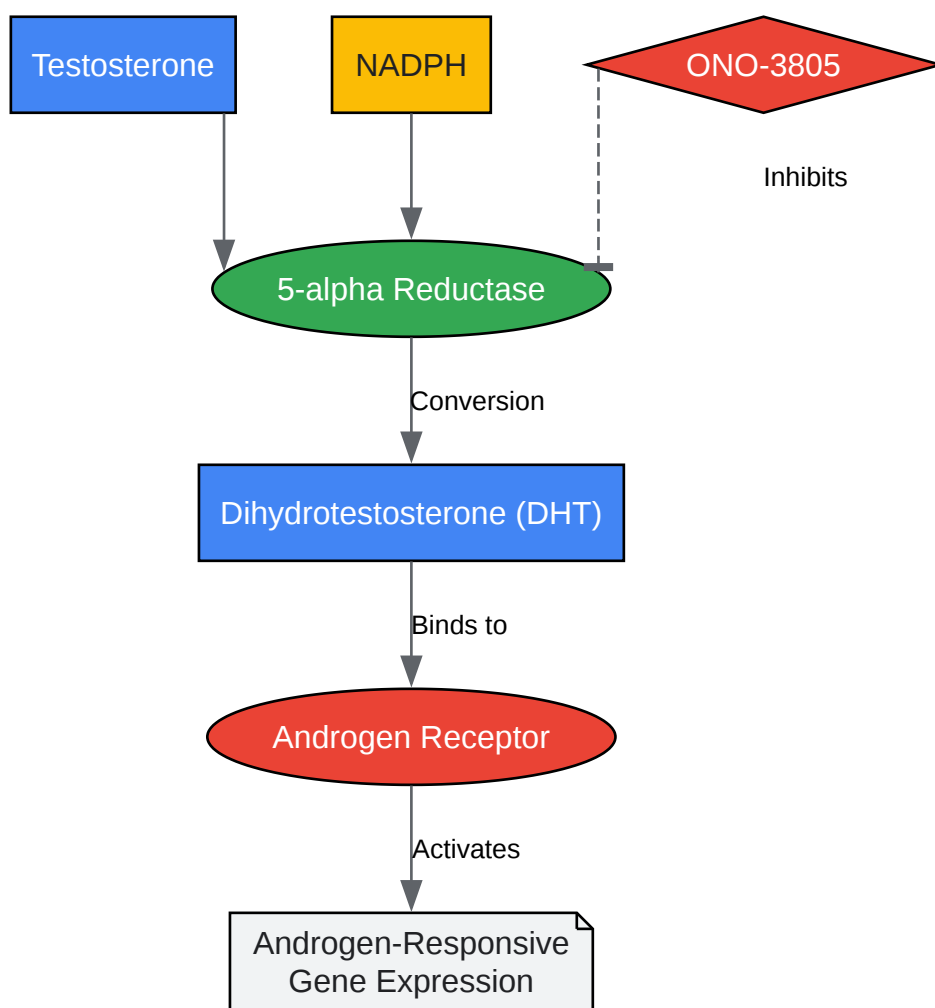
5-alpha reductase is a critical enzyme in androgen metabolism, responsible for the conversion of testosterone to the more potent dihydrotestosterone (DHT).[1] Elevated DHT levels are implicated in the pathophysiology of several androgen-dependent conditions, including benign prostatic hyperplasia (BPH), androgenetic alopecia, and prostate cancer. Consequently, inhibitors of 5-alpha reductase are a significant area of therapeutic research. **ONO-3805** is a non-steroidal inhibitor of 5-alpha reductase, which has been investigated for its potential in treating such conditions.[2][3] This document provides detailed protocols for assessing the in vitro activity of **ONO-3805** against 5-alpha reductase.

ONO-3805 acts as a non-competitive inhibitor of 5-alpha reductase.[4] A study using homogenates of rat anterior pituitary glands demonstrated that **ONO-3805** inhibited the formation of DHT from testosterone with an inhibition constant (K_i) value of 3.9×10^{-11} M.[4]

Signaling Pathway and Inhibition

The enzymatic conversion of testosterone to dihydrotestosterone (DHT) by 5-alpha reductase is a key step in androgen signaling. This process requires the cofactor NADPH. DHT then binds to the androgen receptor, leading to the transcription of androgen-responsive genes.

ONO-3805 inhibits this pathway by binding to the 5-alpha reductase enzyme, thereby preventing the conversion of testosterone to DHT.



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Figure 1: 5-alpha reductase signaling pathway and inhibition by **ONO-3805**.

Quantitative Data Summary

The inhibitory activity of **ONO-3805** on 5-alpha reductase has been quantified in the literature. The following table summarizes the available data.

Compound	Enzyme Source	Assay Type	Parameter	Value	Reference
ONO-3805	Rat Anterior Pituitary Homogenate	Radiometric	Ki	3.9 x 10 ⁻¹¹ M	

Experimental Protocols

Two primary methods for assessing 5-alpha reductase activity in vitro are presented: a spectrophotometric assay and a liquid chromatography-tandem mass spectrometry (LC-MS/MS) based assay.

Protocol 1: Spectrophotometric Assay

This method relies on the measurement of the product, DHT, through an enzymatic cycling reaction that generates a colored product.

Materials and Reagents:

- 5-alpha reductase enzyme source (e.g., rat liver or prostate microsomes)
- Testosterone
- NADPH
- **ONO-3805**
- 3α-Hydroxysteroid dehydrogenase (3α-HSD)
- Thionicotinamide-adenine dinucleotide (thio-NAD)
- NADH
- Reaction buffer (e.g., phosphate buffer, pH 6.5)
- 96-well microplate

- Microplate reader capable of measuring absorbance at 400 nm

Procedure:

- **Prepare Reaction Mixture:** In each well of a 96-well plate, prepare a reaction mixture containing the reaction buffer, the 5-alpha reductase enzyme source, and varying concentrations of **ONO-3805**.
- **Initiate Reaction:** Start the 5-alpha reductase reaction by adding testosterone and NADPH to each well.
- **Incubation:** Incubate the plate at 37°C for a defined period (e.g., 30-60 minutes).
- **Stop Reaction:** Terminate the 5-alpha reductase reaction, for example, by adding a strong acid.
- **Enzymatic Cycling:** Add the enzymatic cycling reagents to each well: 3α-HSD, thio-NAD, and NADH.
- **Second Incubation:** Incubate the plate at room temperature to allow the enzymatic cycling reaction to proceed, which leads to the accumulation of thio-NADH.
- **Measurement:** Measure the absorbance at 400 nm using a microplate reader. The absorbance is proportional to the amount of DHT produced.
- **Data Analysis:** Calculate the percentage of inhibition for each concentration of **ONO-3805** and determine the IC₅₀ value.

Protocol 2: LC-MS/MS Based Assay

This method offers high sensitivity and specificity by directly measuring the amount of DHT produced.

Materials and Reagents:

- 5-alpha reductase enzyme source (e.g., LNCaP cell homogenate)
- Testosterone

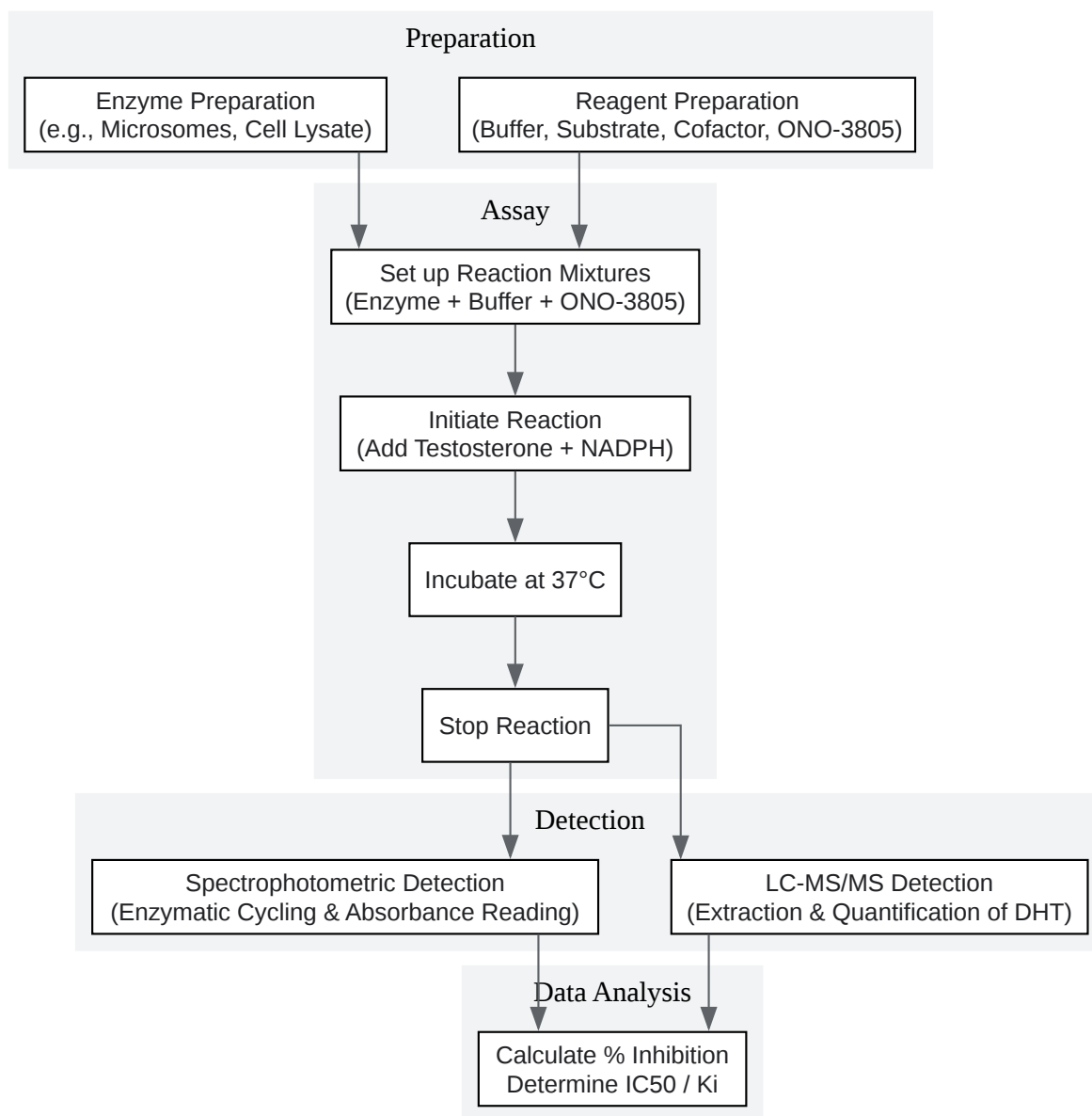
- NADPH
- **ONO-3805**
- Reaction buffer (e.g., Tris-HCl buffer, pH 7.4)
- Organic solvent for extraction (e.g., ethyl acetate)
- LC-MS/MS system

Procedure:

- **Prepare Reaction Mixture:** In appropriate reaction tubes, combine the reaction buffer, the 5-alpha reductase enzyme source, and various concentrations of **ONO-3805**.
- **Initiate Reaction:** Add testosterone and NADPH to initiate the reaction.
- **Incubation:** Incubate the reaction tubes at 37°C for a predetermined time.
- **Stop Reaction and Extraction:** Stop the reaction and extract the steroids using an organic solvent like ethyl acetate.
- **Sample Preparation:** Evaporate the organic solvent and reconstitute the residue in the mobile phase compatible with the LC-MS/MS system.
- **LC-MS/MS Analysis:** Inject the sample into the LC-MS/MS system. Separate testosterone and DHT using a suitable column (e.g., C18) and a gradient of mobile phases. Detect and quantify testosterone and DHT using tandem mass spectrometry in multiple reaction monitoring (MRM) mode.
- **Data Analysis:** Calculate the 5-alpha reductase activity based on the amount of DHT formed. Determine the IC₅₀ value for **ONO-3805** by plotting the percentage of inhibition against the inhibitor concentration.

Experimental Workflow

The general workflow for conducting an in vitro 5-alpha reductase activity assay to evaluate an inhibitor like **ONO-3805** is outlined below.



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Figure 2: General experimental workflow for the in vitro 5-alpha reductase assay.

Conclusion

The provided protocols offer robust methods for the in vitro characterization of **ONO-3805** as a 5-alpha reductase inhibitor. The choice between the spectrophotometric and LC-MS/MS-based assay will depend on the specific requirements for throughput, sensitivity, and equipment availability. These application notes serve as a comprehensive guide for researchers engaged in the study of 5-alpha reductase and the development of novel inhibitors.

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